

Technical Guide: Synthesis of 2,2'-Dithiodibenzoic Acid from Anthranilic Acid

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Compound of Interest

Compound Name: 2,2'-Dithiodibenzoic acid

Cat. No.: B123356

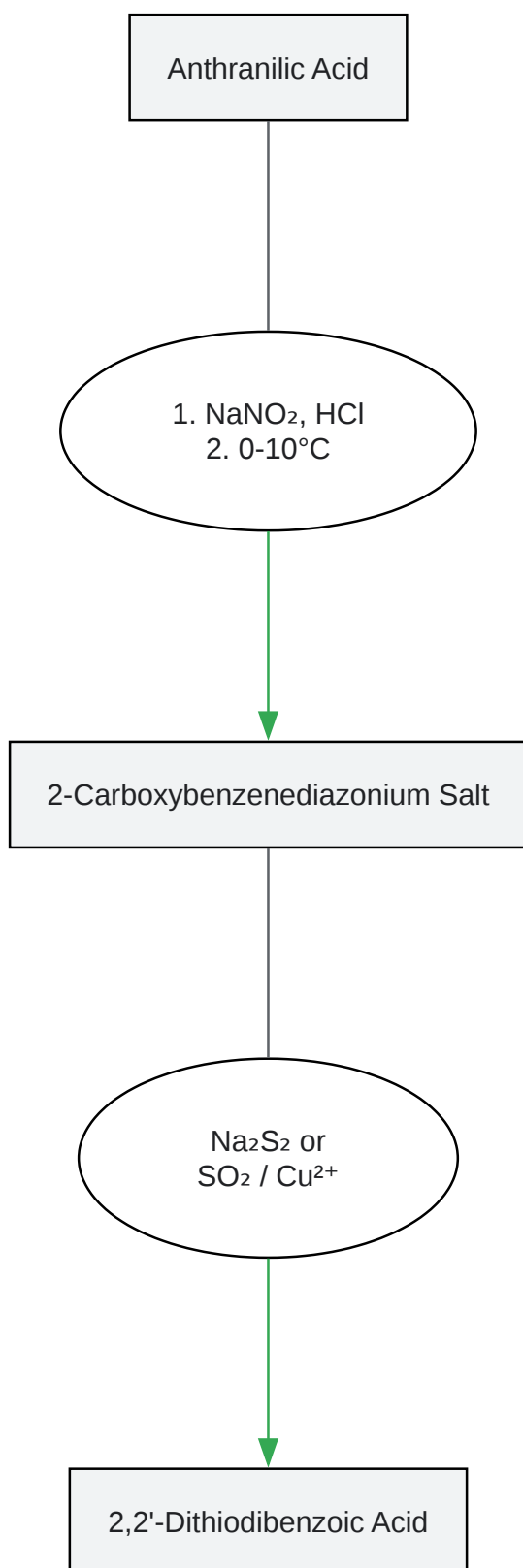
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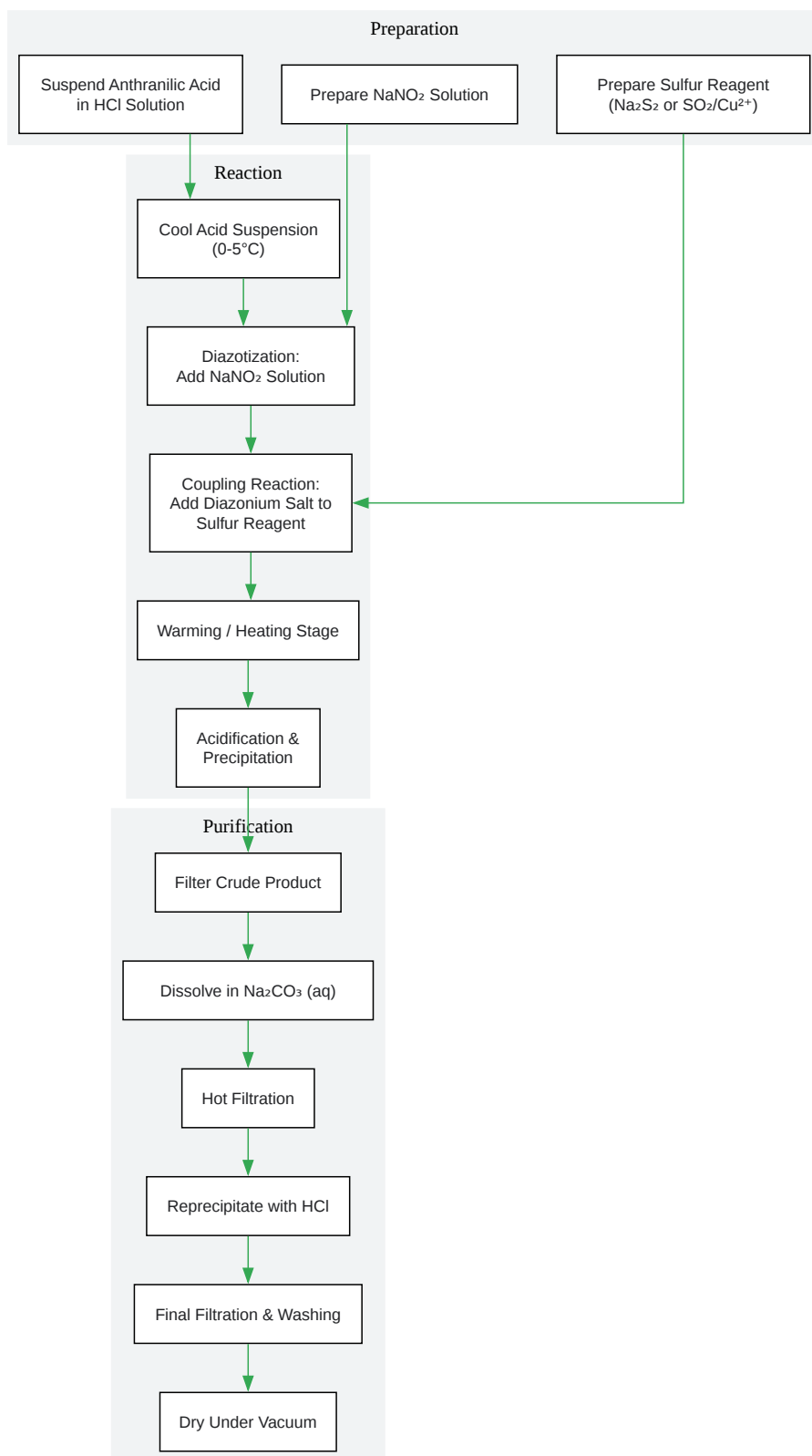
For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of the synthesis of **2,2'-dithiodibenzoic acid**, a versatile reagent and intermediate, from its common precursor, anthranilic acid. The primary synthetic route involves a two-stage process: the diazotization of anthranilic acid followed by a coupling reaction to form the disulfide bridge. This guide details the underlying chemistry, experimental procedures, and quantitative data associated with the most prevalent methods.

Core Reaction Pathway

The synthesis of **2,2'-dithiodibenzoic acid** from anthranilic acid proceeds via the formation of an intermediate diazonium salt. Anthranilic acid is first treated with sodium nitrite in an acidic medium at low temperatures to yield 2-carboxybenzenediazonium chloride.^{[1][2]} This unstable intermediate is then immediately reacted with a sulfur-containing reagent, such as sodium disulfide or sulfur dioxide with a copper catalyst, to yield the final disulfide product.^{[3][4][5]}





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References

- 1. 2,2'-Dithiodibenzoic acid | 119-80-2 | Benchchem [benchchem.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. CN101805277B - Preparation method of 2,2'-dithio-salicylic acid - Google Patents [patents.google.com]
- 4. 2,2'-Dithiosalicylic acid: Synthesis and Identification_Chemicalbook [chemicalbook.com]
- 5. US4493802A - Preparation of o,o'-dithiodibenzoic acids - Google Patents [patents.google.com]
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